

Dose-Response Comparison of Insect Attraction to (9E)-Tetradecen-1-ol

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Compound of Interest

Compound Name: (9E)-Tetradecen-1-ol

Cat. No.: B110266

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the dose-response relationship of insect attraction to the pheromone component **(9E)-Tetradecen-1-ol**. The data presented is based on available scientific literature and is intended to inform research and development in the field of chemical ecology and pest management. While a complete dose-response curve for the pure compound is not readily available in published literature, this guide summarizes key findings on its role in insect attraction, often as part of a blend, and compares its efficacy with alternative attractants.

Quantitative Data Summary

The following tables summarize the dose-response data for insect attraction to **(9E)-Tetradecen-1-ol** and its blends in key insect species.

Table 1: Dose-Response of *Athetis hospes* (a species of moth) to (Z)-9-Tetradecen-1-ol and its Acetate Blend

Attractant Blend ((Z)-9-Tetradecen-1-ol : (Z)-9-Tetradecen-1-yl acetate)	Relative Trap Catches of Male Moths
100 : 0	Efficiently attracts males
100 : 10	No significant difference from pure compound
100 : 25	Significantly lower than pure compound

Note: **(9E)-Tetradecen-1-ol** is an isomer of (Z)-9-Tetradecen-1-ol. The available study focused on the (Z) isomer.

Table 2: Attraction of *Mamestra configurata* (Bertha Armyworm) to Pheromone Components

Attractant	Attraction of Male Moths
(9E)-Tetradecen-1-ol (alone)	No significant sexual attraction ^[1]
(Z)-11-hexadecen-1-ol (alone)	No significant sexual attraction
(9E)-Tetradecen-1-ol + (Z)-11-hexadecen-1-ol (Ratio approx. 1:19)	Optimal for male attraction ^[1]

Experimental Protocols

The data presented in this guide is primarily derived from field trapping experiments and electroantennography (EAG).

Field Trapping Bioassay

Field trapping experiments are conducted to evaluate the attractiveness of chemical compounds to insects under natural conditions.

- **Trap Preparation:** Pheromone lures are prepared by applying a specific dosage of the test compound or blend, dissolved in a suitable solvent (e.g., hexane), onto a dispenser (e.g., a rubber septum). Control traps with only the solvent are also prepared.
- **Trap Deployment:** The lures are placed in insect traps (e.g., sticky traps, funnel traps) which are then deployed in the field in a randomized block design to minimize positional effects.

- **Data Collection:** The number of target insects captured in each trap is recorded at regular intervals.
- **Data Analysis:** Statistical analysis is performed to compare the mean number of insects captured in traps with different treatments.

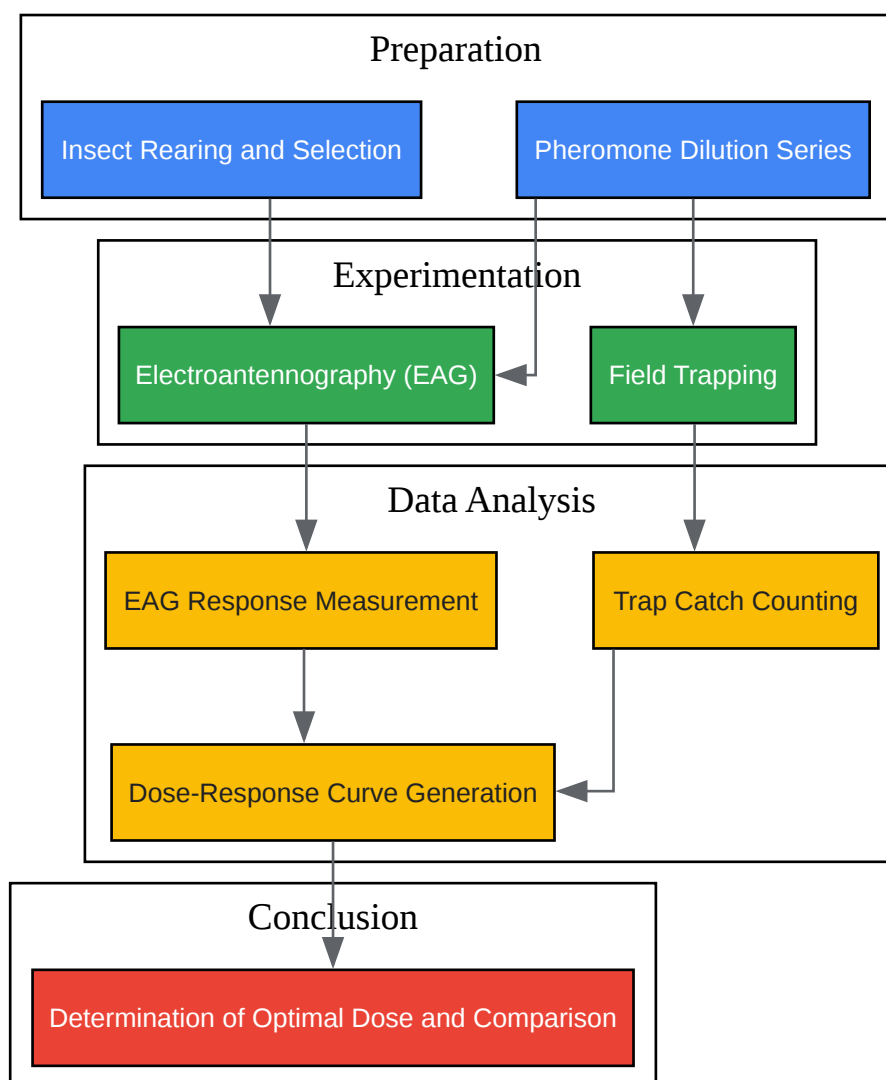
Electroantennography (EAG)

EAG is a technique used to measure the electrical response of an insect's antenna to volatile compounds. It provides a measure of the sensitivity of the insect's olfactory receptor neurons to a specific odorant.

- **Antenna Preparation:** An antenna is excised from a live, immobilized insect. The tip and the base of the antenna are placed in contact with two electrodes.
- **Odorant Delivery:** A continuous stream of purified and humidified air is passed over the antenna. A pulse of air containing a known concentration of the test compound is injected into the airstream.
- **Signal Recording:** The change in the electrical potential between the two electrodes (the EAG response) is amplified and recorded.
- **Dose-Response Measurement:** A series of EAG responses are recorded for a range of odorant concentrations to generate a dose-response curve.

Visualizations

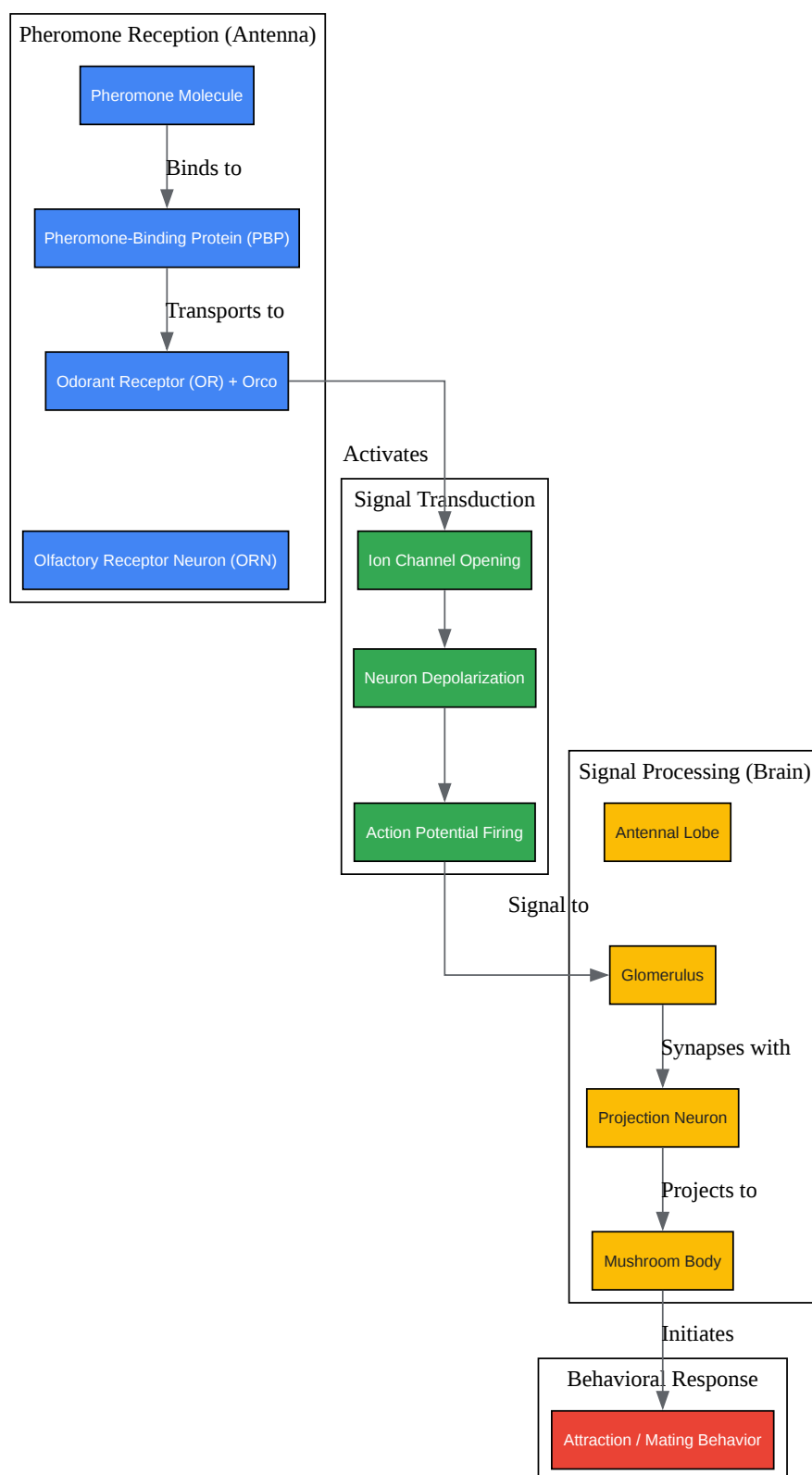
Experimental Workflow for a Dose-Response Study



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Caption: Experimental workflow for determining the dose-response of insect attraction to a pheromone.

Insect Olfactory Signaling Pathway



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Caption: Simplified diagram of the insect olfactory signaling pathway for pheromone detection.

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References

- 1. medchemexpress.com [medchemexpress.com]
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